

Personal protective equipment for handling 5-Chloro-2-hydroxybenzophenone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Chloro-2-hydroxybenzophenone

Cat. No.: B104029

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Essential Safety and Handling Guide for 5-Chloro-2-hydroxybenzophenone

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **5-Chloro-2-hydroxybenzophenone** (CAS No. 85-19-8). Adherence to these procedures is essential to ensure personal safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

5-Chloro-2-hydroxybenzophenone is a chemical that requires careful handling due to its potential health hazards. It is classified as a skin irritant, a serious eye irritant, and may cause respiratory irritation.^{[1][2]} The target organ for toxicity is the respiratory system.^[2]

Quantitative Safety Data Summary

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation[1][2][3]
Eye Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation[1][2][3]
Specific target organ toxicity — single exposure (Category 3)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation[1][2][3]

Mandatory Personal Protective Equipment (PPE)

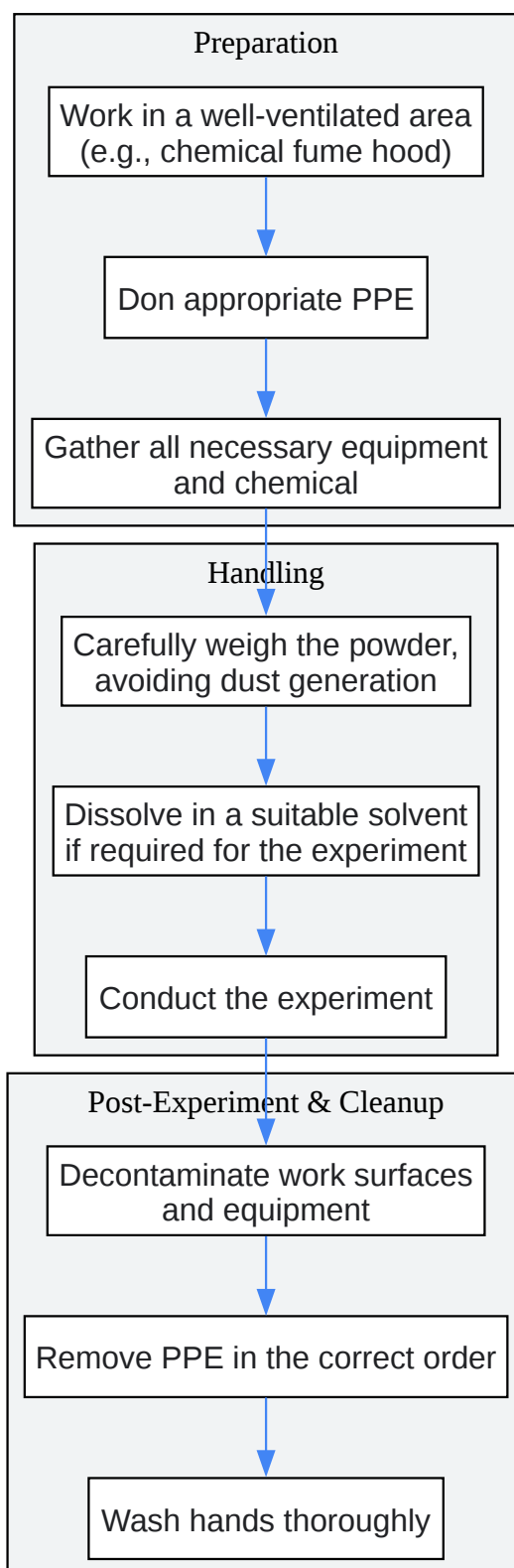
To mitigate exposure risks, the following PPE must be worn at all times when handling **5-Chloro-2-hydroxybenzophenone**:

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask)[2]	To prevent inhalation of the powder, which can cause respiratory irritation.[1][2][3]
Eye and Face Protection	Chemical safety goggles or a face shield meeting ANSI Z.87.1 1989 standard.[4]	To protect against dust particles and potential splashes that can cause serious eye irritation.[1][2][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile gloves).[2][4]	To prevent skin contact, which can cause irritation.[1][2][3]
Body Protection	Laboratory coat, long pants, and closed-toe shoes.[4]	To protect skin from accidental exposure.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **5-Chloro-2-hydroxybenzophenone** is crucial for maintaining a safe laboratory environment.

Experimental Workflow for Handling



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Caption: Workflow for handling **5-Chloro-2-hydroxybenzophenone**.

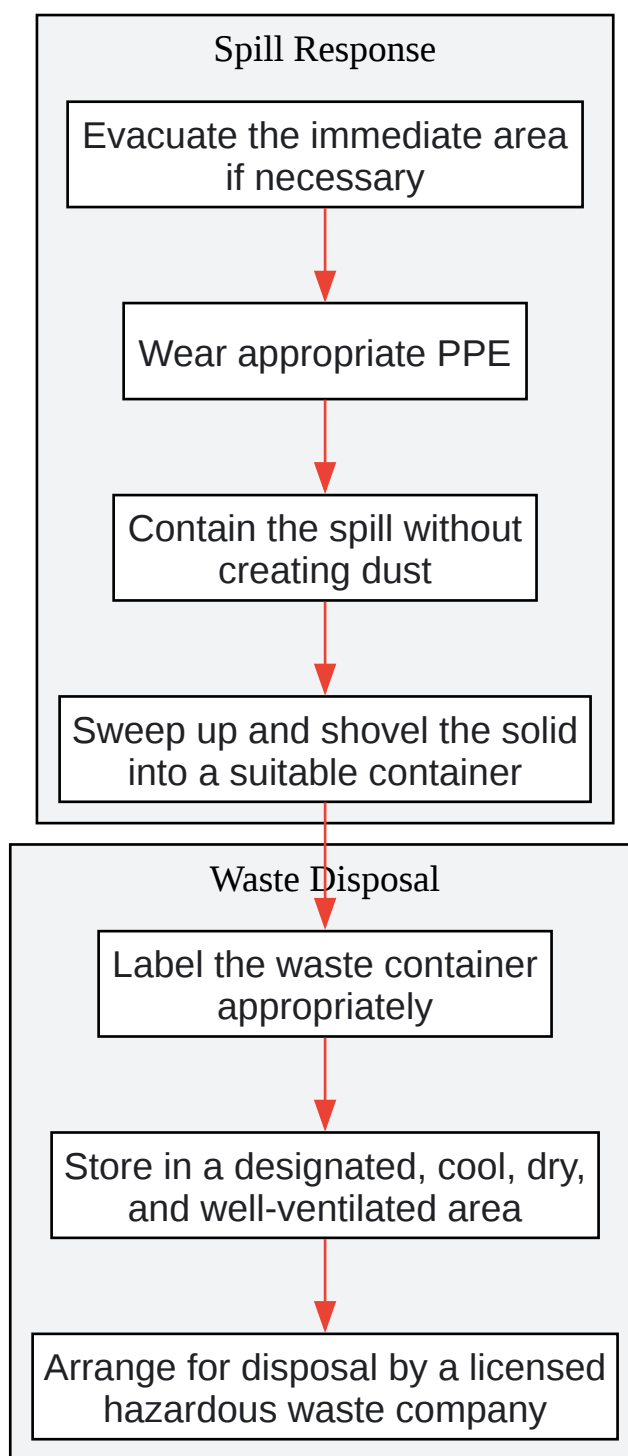
Detailed Protocol:

- Preparation:
 - Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
 - Before handling the chemical, ensure all required PPE is correctly worn.
 - Gather all necessary materials, including the chemical, solvents, glassware, and waste containers.
- Handling:
 - When weighing the solid, do so carefully to avoid creating dust.
 - If the experimental protocol requires dissolving the compound, add it slowly to the solvent.
 - Avoid all personal contact with the substance, including inhalation.[\[5\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[5\]](#)
- Post-Experiment & Cleanup:
 - Following the experiment, decontaminate all work surfaces and equipment.
 - In case of a spill, immediately clean it up following the procedure outlined below.
 - Remove PPE carefully to avoid contaminating yourself and the surrounding area.
 - Always wash your hands thoroughly with soap and water after handling the chemical.[\[5\]](#)

Emergency and Disposal Plan

Proper planning for emergencies and waste disposal is a critical component of laboratory safety.

Logical Flow for Spill and Disposal Management



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Caption: Spill response and disposal plan for **5-Chloro-2-hydroxybenzophenone**.

Spill Cleanup Protocol:

- Immediate Actions:
 - Evacuate personnel from the immediate spill area to a safe location.[\[1\]](#)
 - Ensure adequate ventilation.[\[1\]](#)
 - Don the appropriate PPE before re-entering the area.[\[1\]](#)
- Containment and Cleanup:
 - Avoid breathing in the dust.[\[1\]](#)
 - Carefully sweep or shovel the spilled material and place it into a suitable, closed container for disposal without creating dust.[\[1\]](#)[\[3\]](#)
 - Do not let the product enter drains.[\[1\]](#)[\[3\]](#)

Disposal Protocol:

- Waste Collection:
 - Collect waste **5-Chloro-2-hydroxybenzophenone** and any contaminated materials in a designated, properly labeled, and closed container.[\[1\]](#)[\[3\]](#)
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated place away from incompatible materials.[\[3\]](#)
- Final Disposal:
 - The recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)
 - Disposal must be carried out by a licensed professional waste disposal service to ensure compliance with all federal, state, and local environmental regulations.[\[6\]](#)

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Chloro-2-hydroxybenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104029#personal-protective-equipment-for-handling-5-chloro-2-hydroxybenzophenone]

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